

Unveiling the Chemical Profile of Calcium 2-oxo-3-phenylpropanoate: A Technical Guide

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Compound of Interest

Compound Name: *Calcium 2-oxo-3-phenylpropanoate*

Cat. No.: *B1588136*

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This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **Calcium 2-oxo-3-phenylpropanoate**, a compound of significant interest to researchers, scientists, and professionals in drug development. This document also delves into its role in key metabolic pathways, offering a valuable resource for those exploring its therapeutic potential.

Core Chemical and Physical Properties

Calcium 2-oxo-3-phenylpropanoate, also known as calcium phenylpyruvate, is a white to off-white crystalline powder.^{[1][2]} It is the calcium salt of 2-oxo-3-phenylpropanoic acid, an alpha-keto acid analog of the essential amino acid phenylalanine. The compound is stable under normal conditions and is soluble in water and ethanol, with slight solubility in DMSO.^{[1][3]}

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₄ CaO ₆	[1][2]
Molecular Weight	366.38 g/mol	[1][2]
IUPAC Name	calcium bis(2-oxo-3-phenylpropanoate)	
CAS Number	51828-93-4	[1][2]
Appearance	White to off-white crystalline powder	[1][2]
Melting Point	172°C (decomposes)	[3]
Solubility	Soluble in water and ethanol, slightly soluble in DMSO.	[1][3]

Chemical Structure

The chemical structure of **Calcium 2-oxo-3-phenylpropanoate** consists of a calcium cation (Ca²⁺) ionically bonded to two molecules of 2-oxo-3-phenylpropanoate. Each anion features a phenyl group attached to a propanoate backbone with a ketone group at the alpha-carbon position.

Canonical SMILES: C1=CC=C(C=C1)CC(=O)C(=O)[O-].C1=CC=C(C=C1)CC(=O)C(=O)[O-].[Ca+2]

Experimental Protocols: Synthesis of Calcium 2-oxo-3-phenylpropanoate

The primary method for synthesizing **Calcium 2-oxo-3-phenylpropanoate** is through the direct neutralization of 2-oxo-3-phenylpropanoic acid (phenylpyruvic acid) with a calcium base, such as calcium hydroxide.

Materials and Equipment

- 2-oxo-3-phenylpropanoic acid

- Calcium hydroxide ($\text{Ca}(\text{OH})_2$)
- Deionized water or Ethanol
- Reaction vessel with stirring capability
- Heating mantle or water bath
- pH meter or pH indicator strips
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven

General Procedure

- **Dissolution of the Acid:** Dissolve a known quantity of 2-oxo-3-phenylpropanoic acid in a suitable solvent, such as water or ethanol, in the reaction vessel. Gentle heating and stirring can be applied to facilitate dissolution.
- **Neutralization:** Slowly add a stoichiometric amount of calcium hydroxide to the solution while continuously stirring. The reaction is a neutralization process where the acidic proton of the carboxylic acid reacts with the hydroxide ions from the calcium hydroxide. The reaction can be represented as: $2 \text{C}_9\text{H}_8\text{O}_3 + \text{Ca}(\text{OH})_2 \rightarrow \text{Ca}(\text{C}_9\text{H}_7\text{O}_3)_2 + 2 \text{H}_2\text{O}$
- **pH Adjustment and Monitoring:** Monitor the pH of the reaction mixture. The addition of calcium hydroxide should continue until the solution reaches a neutral pH (approximately 7.0).
- **Precipitation and Isolation:** As the reaction proceeds, **Calcium 2-oxo-3-phenylpropanoate** will precipitate out of the solution, particularly if the reaction is cooled after neutralization. The precipitate is then collected by filtration.
- **Purification:** The collected solid can be purified by recrystallization from a suitable solvent to remove any unreacted starting materials or byproducts.
- **Drying:** The purified product is then dried in a drying oven at a moderate temperature to remove any residual solvent.

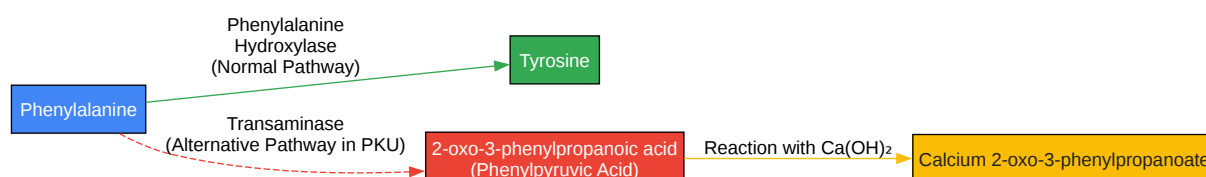
Note: This is a generalized protocol. The specific quantities of reagents, reaction time, and temperature may need to be optimized to improve yield and purity.

Signaling Pathways and Biological Relevance

Calcium 2-oxo-3-phenylpropanoate and its parent acid are key intermediates in the metabolism of phenylalanine. Its role is particularly significant in the context of certain metabolic disorders and their management.

Phenylalanine Metabolism

Under normal physiological conditions, the essential amino acid phenylalanine is converted to tyrosine by the enzyme phenylalanine hydroxylase. However, in individuals with phenylketonuria (PKU), a genetic disorder where this enzyme is deficient, phenylalanine is instead metabolized to 2-oxo-3-phenylpropanoic acid (phenylpyruvic acid).

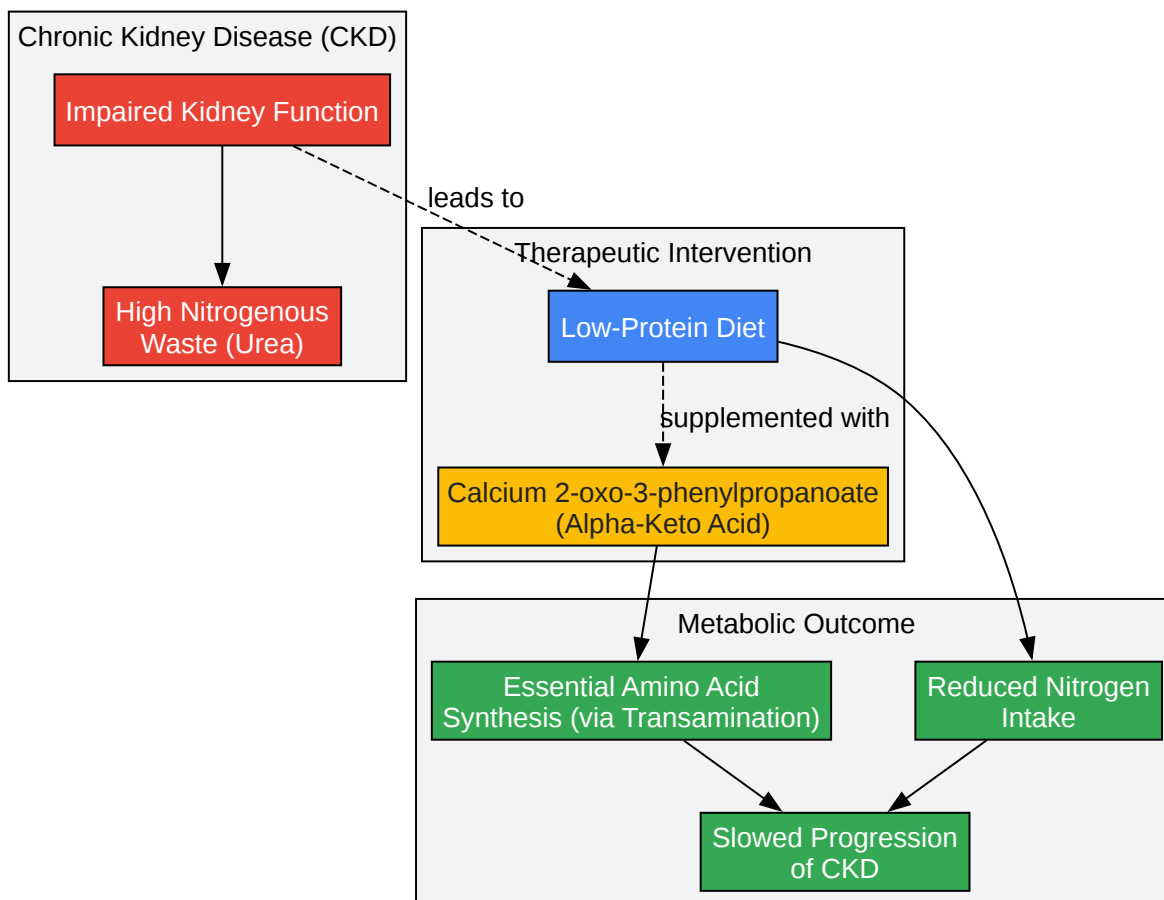


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Caption: Phenylalanine metabolism pathways.

Role in Chronic Kidney Disease Management

Alpha-keto acids, including 2-oxo-3-phenylpropanoic acid, play a therapeutic role in the management of chronic kidney disease (CKD). In patients with CKD, a low-protein diet is often recommended to reduce the nitrogenous waste load on the kidneys. Supplementation with alpha-keto acid analogues, such as **Calcium 2-oxo-3-phenylpropanoate**, provides the carbon skeletons of essential amino acids. Through transamination in the body, these keto acids can be converted into their corresponding amino acids, thereby helping to maintain nutritional status while minimizing the intake of nitrogen. This can help in slowing the progression of CKD.



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Caption: Role of alpha-keto acids in CKD.

This technical guide serves as a foundational resource for understanding the key chemical and biological aspects of **Calcium 2-oxo-3-phenylpropanoate**. Further research into its applications and mechanisms of action is ongoing and promises to yield valuable insights for the scientific and medical communities.

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